A Comparative Olfactory Guide: Pomarose vs. Damascones

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Pomarose*
CAS No.:	*357650-26-1*
Cat. No.:	*B12675126*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the olfactory properties of **Pomarose**, a captive odorant from Givaudan, and the well-established family of damascones. The information presented is curated for professionals in research and development, offering a concise yet comprehensive overview supported by available data and experimental methodologies.

Olfactory Profile: A Tale of Two Roses

Pomarose and damascones share a foundational rosy scent, yet they diverge significantly in their nuanced profiles. This divergence is a key factor in their application within the fragrance industry.

Pomarose, a synthetic ketone not found in nature, is characterized by a powerful and multifaceted fruity-rose aroma. Its scent profile is distinguished by prominent notes of apple, plum, and raisin, lending it a cooked fruit and dried fruit character.[1][2][3][4][5][6][7][8] The olfactive character of **Pomarose** is almost entirely attributed to its (2E,5Z)-stereoisomer.[1][2]

© 2026 BenchChem. All rights reserved.

Damascones, a group of rose ketones, present a more varied olfactory landscape depending on the specific isomer. They are naturally occurring compounds that contribute significantly to the aroma of roses and other natural products.[9][10]

- α-Damascone: Exhibits more pronounced minty notes.[11]
- β-Damascone: Offers a complex floral and fruity profile with characteristic notes of blackcurrant, plum, and honey.[12][13]
- δ-Damascone: Possesses significant floral characteristics.[11]

Quantitative Olfactory Data

The potency of an odorant is quantified by its odor threshold, the minimum concentration at which it can be detected. The available data, presented here after unit conversion for comparability, indicates that **Pomarose** possesses a significantly lower odor threshold than the tested damascone isomers, signifying its higher potency.

Odorant	Odor Threshold (µg/L)	Odor Threshold (ng/L air)	Source(s)
Pomarose	0.0005	0.5	[1][2][8]
α-Damascone	14.5	-	[11]
β-Damascone	37.3	-	[11]
δ-Damascone	1.1	-	[11]

Note: The odor threshold for **Pomarose** was originally reported in ng/L of air. The value in µg/L is a direct conversion (1 µg = 1000 ng). The damascone thresholds were reported in µg/mL and have been assumed to be in an aqueous solution, which is roughly equivalent to µg/L in air for the purpose of this high-level comparison, although precise conversion would require vapor pressure and other factors. It is crucial to consult the original research for detailed experimental conditions.

Experimental Protocols

© 2026 BenchChem. All rights reserved.

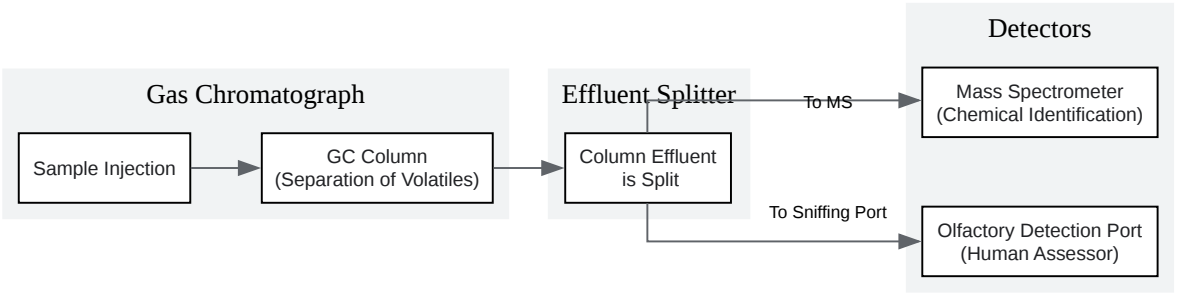
The following sections detail the methodologies employed in the sensory and molecular analysis of these odorants.

Sensory Analysis: Gas Chromatography-Olfactometry (GC-O)

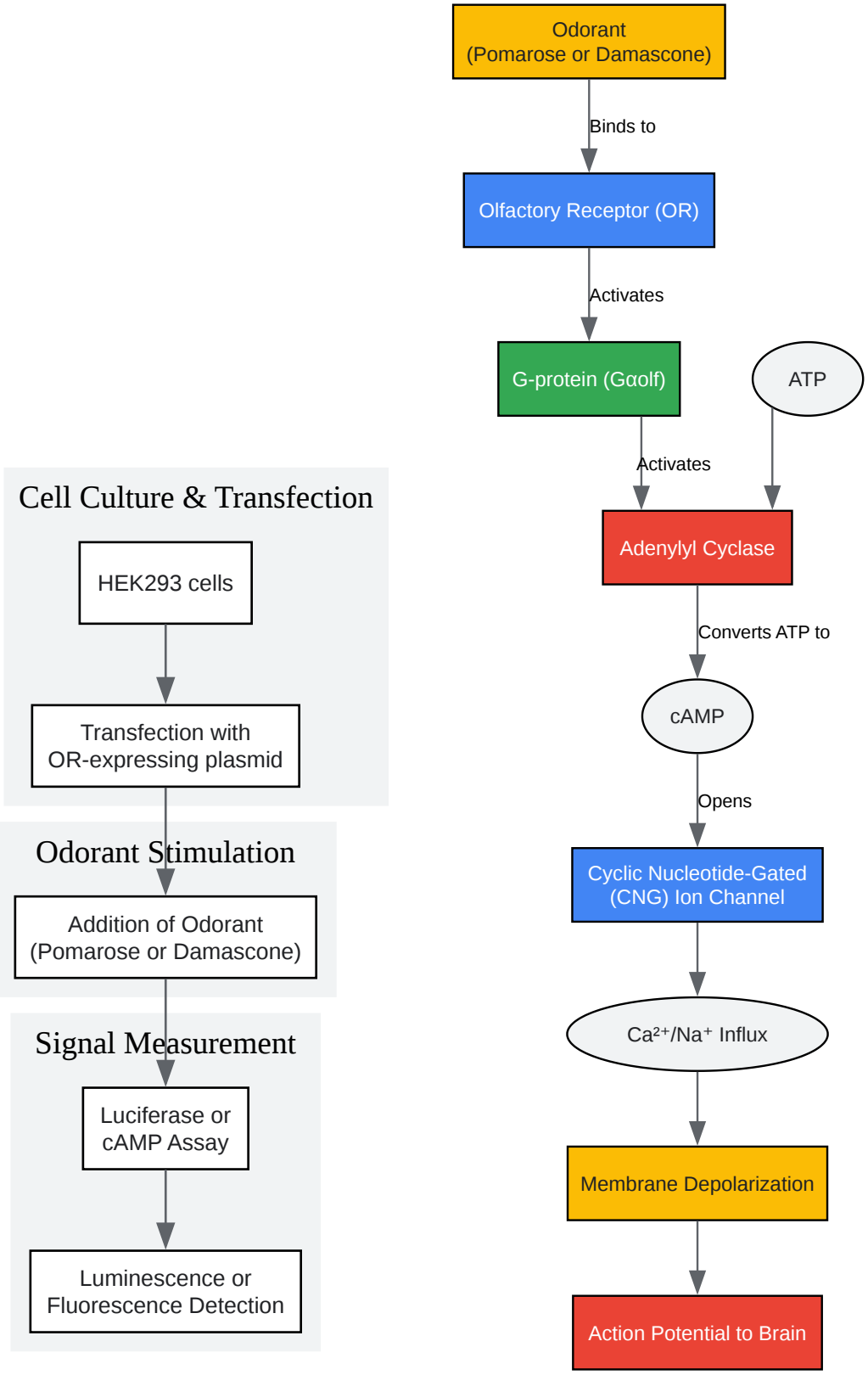
GC-O is a powerful technique used to identify and characterize odor-active compounds in a mixture. It combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector.

Experimental Workflow:

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Olfactory Perception | Sensory Evaluation | Wirral Sensory Services [wssintl.com]
- 2. pac.gr [pac.gr]
- 3. Gas Chromatography Analysis with Olfactometric Detection (GC-O) as a Useful Methodology for Chemical Characterization of Odorous Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 4. DLG Expert report 01/2017: Panel training on odour and aroma perception for sensory analysis [dlg.org]
- 5. Dynamic Instrumental and Sensory Methods Used to Link Aroma Release and Aroma Perception: A Review [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Numerical Models and In Vitro Assays to Study Odorant Receptors | Springer Nature Experiments [experiments.springernature.com]
- 9. researchgate.net [researchgate.net]
- 10. taylorandfrancis.com [taylorandfrancis.com]
- 11. Deciphering olfactory receptor binding mechanisms: a structural and dynamic perspective on olfactory receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 12. academic.oup.com [academic.oup.com]
- 13. beta-damascone, 35044-68-9 [thegoodscentscompany.com]
- To cite this document: BenchChem. [A Comparative Olfactory Guide: Pomarose vs. Damascones]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12675126/docs#a-comparative-olfactory-guide-pomarose-vs-damascones]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.